

A Comparative Analysis of Carbon Tetrahalide Properties: An In-depth Technical Guide

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Compound of Interest

Compound Name: Carbon tetrabromide

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This technical guide provides a comprehensive comparative analysis of the physicochemical properties of carbon tetrahalides (CX_4 , where $X = F, Cl, Br, I$). The document summarizes key quantitative data, outlines experimental protocols for their determination, and visualizes important trends to facilitate a deeper understanding of these fundamental chemical compounds.

Core Properties of Carbon Tetrahalides

The carbon tetrahalides are a class of organic compounds in which a central carbon atom is bonded to four halogen atoms. They share a tetrahedral geometry, but their physical and chemical properties vary significantly as the halogen atom changes down Group 17 of the periodic table.

Physical Properties

The physical state and volatility of the carbon tetrahalides are directly influenced by the increasing size and mass of the halogen atoms, which lead to stronger intermolecular van der Waals forces. Carbon tetrafluoride is a gas at standard conditions, carbon tetrachloride is a volatile liquid, while **carbon tetrabromide** and carbon tetraiodide are solids.^[1]

Property	Carbon Tetrafluoride (CF ₄)	Carbon Tetrachloride (CCl ₄)	Carbon Tetrabromide (CBr ₄)	Carbon Tetraiodide (CI ₄)
Molar Mass (g/mol)	88.00	153.82	331.63	519.63
Physical State (at 25°C, 1 atm)	Gas	Liquid	Solid	Solid
Melting Point (°C)	-183.6[2]	-22.9	94.5[3]	171
Boiling Point (°C)	-127.8[2]	76.7	189.7 (decomposes)[3][4]	Decomposes
Density	3.72 g/L (gas at 15°C)[2][5]	1.594 g/cm ³ (liquid at 20°C)	3.42 g/cm ³ (solid) [3][6][7][8]	4.32 g/mL (solid) [9]

Bonding Properties

All carbon tetrahalides exhibit a tetrahedral molecular geometry with bond angles of approximately 109.5°. The primary differentiator in their bonding characteristics is the C-X bond length and its corresponding dissociation energy. As the atomic radius of the halogen increases down the group, the C-X bond length increases, and the bond becomes weaker.

Property	Carbon Tetrafluoride (CF ₄)	Carbon Tetrachloride (CCl ₄)	Carbon Tetrabromide (CBr ₄)	Carbon Tetraiodide (CI ₄)
C-X Bond Length (Å)	1.32	1.77	1.94[4]	2.15
C-X Bond Dissociation Energy (kJ/mol)	515[2]	327	235[10]	213-234[9]
Molecular Geometry	Tetrahedral	Tetrahedral	Tetrahedral	Tetrahedral
Bond Angles (X-C-X)	~109.5°	~109.5°	~109.5°	~109.5°

Solubility

The solubility of carbon tetrahalides is governed by the principle of "like dissolves like." Due to their nonpolar nature, they are generally insoluble or only slightly soluble in polar solvents like water, but readily soluble in nonpolar organic solvents.

Property	Carbon Tetrafluoride (CF ₄)	Carbon Tetrachloride (CCl ₄)	Carbon Tetrabromide (CBr ₄)	Carbon Tetraiodide (CI ₄)
Solubility in Water	Very slightly soluble (~20 mg/L)[2]	Insoluble (0.8 g/L at 20°C)[11]	Insoluble[6][12]	Decomposes
Solubility in Organic Solvents (e.g., Benzene, Ethanol)	Soluble[2]	Soluble[11][13]	Soluble in benzene, ethanol, and chloroform[4][12][14]	Soluble

Experimental Protocols

The determination of the physicochemical properties of carbon tetrahalides relies on a variety of well-established experimental techniques.

Determination of Melting and Boiling Points

Melting Point: The capillary method is a standard technique for determining the melting point of solid compounds like CBr_4 and Cl_4 . A small, powdered sample is packed into a capillary tube and heated in a calibrated apparatus. The temperature range from the first appearance of liquid to the complete melting of the solid is recorded as the melting point.

Boiling Point: For liquids like CCl_4 , the boiling point is determined by heating the liquid in a distillation apparatus. The temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure, and the liquid actively boils, is recorded. For gases like CF_4 , the boiling point is determined at cryogenic temperatures by measuring the temperature at which the liquid and gas phases are in equilibrium.

Determination of Bond Lengths and Angles

Gas-Phase Electron Diffraction (GED): This is a primary method for determining the precise molecular structure of volatile compounds like the carbon tetrahalides in the gas phase. A beam of high-energy electrons is diffracted by the molecules, and the resulting diffraction pattern is analyzed to determine the interatomic distances (bond lengths) and bond angles.

X-ray Crystallography: For solid carbon tetrahalides (CBr_4 and Cl_4), single-crystal X-ray diffraction is the most powerful technique for determining their molecular structure. X-rays are diffracted by the electrons of the atoms in a crystal lattice, and the diffraction pattern provides detailed information about the atomic positions, from which bond lengths and angles can be calculated with high precision.

Determination of Bond Dissociation Energies

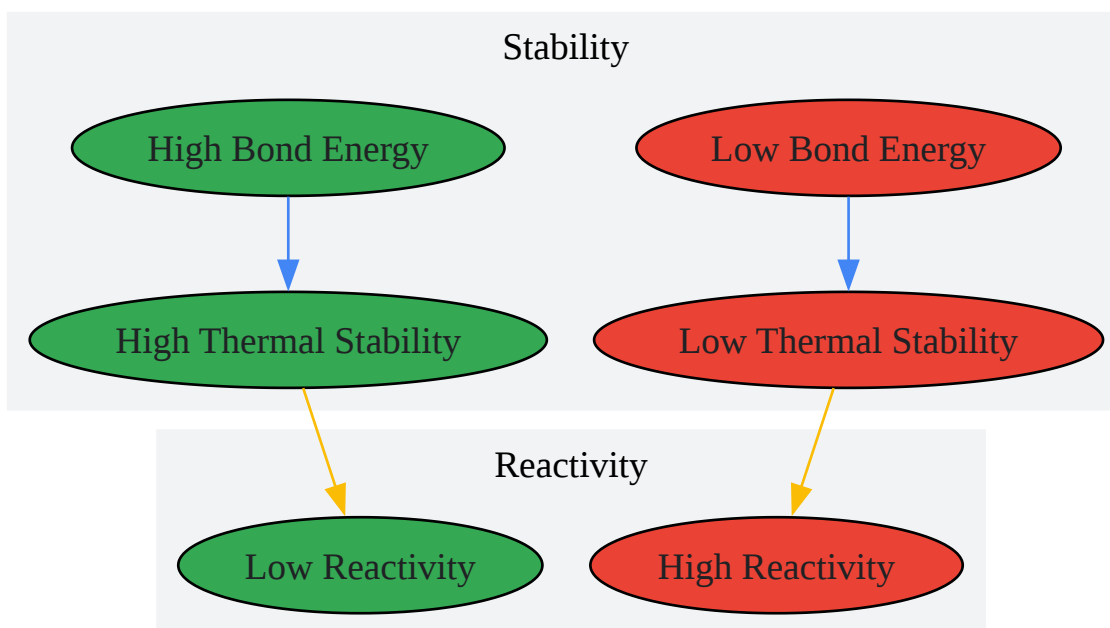
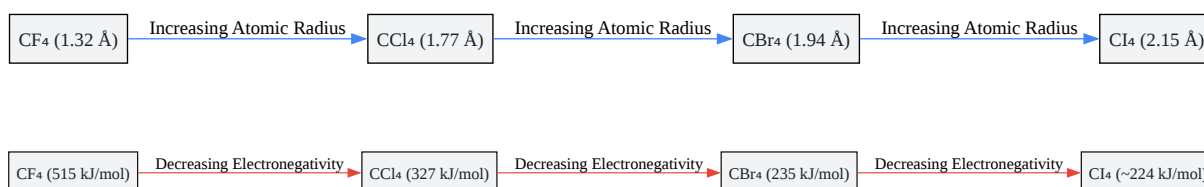
Bond dissociation energies are typically determined indirectly through thermochemical calculations or spectroscopic methods. One common approach involves measuring the enthalpy of formation of the tetrahalide and the corresponding radicals. The bond dissociation energy can then be calculated using Hess's law. Spectroscopic techniques can also be used to determine the energy required to break a specific bond by observing the absorption of light at specific wavelengths.

Determination of Solubility

The solubility of a carbon tetrahalide in a specific solvent is determined by preparing a saturated solution at a given temperature. A known volume of the saturated solution is then taken, the solvent is evaporated, and the mass of the remaining solute is measured. This allows for the calculation of the solubility in terms of grams per liter or other concentration units. For sparingly soluble compounds, spectroscopic methods can be used to determine the concentration of the dissolved solute.

Visualization of Trends

The following diagrams, generated using the DOT language, illustrate the key periodic trends observed in the properties of carbon tetrahalides.



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